

troubleshooting 2-Pentadecanone in animal models

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Compound Focus: 2-Pentadecanone

CAS No.: 2345-28-0

Cat. No.: S573501

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Physical & Chemical Properties

This table summarizes the basic properties of **2-Pentadecanone**, which are fundamental for troubleshooting formulation and handling issues.

Property	Specification / Value
CAS Number	2345-28-0 [1] [2]
Molecular Formula	C ₁₅ H ₃₀ O [3] [1] [2]
Molecular Weight	226.40 g/mol [1] [2]
Melting Point	37-41 °C [1]
Boiling Point	293.3 ± 3.0 °C (at 760 mmHg) [1]
Flash Point	83.9 ± 12.6 °C [1]
Physical Form	Soft, waxy mass or flakes at room temperature [4]

Safety & In Vivo Profile

This data, derived from an acute toxicity study in rats, is crucial for establishing safe handling procedures and dosing guidelines in animal models.

Parameter	Finding / Outcome
Tested Acute Dose	300 mg/kg (oral, rats) [5]
Mortality / Toxicity Signs	No mortality or signs of toxicity observed [5]
Liver & Kidney Function	No significant differences in ALP, ALT, GGT, AST, creatinine, or urea levels vs. control [5]
Histopathology	No histological changes in liver or kidney tissues [5]

Experimental Protocol (Acute Oral Toxicity)

- **Animal Model:** Sprague Dawley rats [5]
- **Dosing:** A single oral dose of 300 mg/kg **2-Pentadecanone** was administered to fasted animals. The control group received 5% Tween 20. [5]
- **Observation:** Animals were observed for 14 days for any signs of toxicity or mortality. [5]
- **Sample Collection:** On the final day, blood was collected for biochemical analysis (liver and kidney function tests), and organs (liver, kidney) were harvested for histological examination. [5]

Handling & Pre-formulation Guide

- **Initial Handling:** Due to its waxy, solid state, **2-Pentadecanone** is often shipped as flakes or pellets. [4] You may need to gently warm the container in a water bath at **35-40 °C** to melt the contents before weighing or use. [4]
- **Creating Stock Solutions:** For accurate dosing, especially in in vitro assays, it is recommended to pre-dissolve the melted compound into a carrier like **dipropylene glycol** at a concentration of around **10%** before making further dilutions. This prevents re-crystallization in your final solution. [4]
- **General Safety:** While the in vivo data suggests low acute oral toxicity, standard laboratory safety precautions should be followed: wear gloves and safety glasses, ensure good ventilation, and avoid direct skin/eye contact. Never smell the material directly from the bottle. [4]

Experimental Design & Data Interpretation

- **Gastroprotective Model Protocol:** A study demonstrating the gastroprotective effect of **2-Pentadecanone** can serve as a reference for designing animal experiments. [5]
 - **Animal Pre-treatment:** Fasted rats are divided into groups and pre-treated orally with either a vehicle (e.g., 5% Tween 20), a positive control (e.g., Omeprazole at 20 mg/kg), or **2-Pentadecanone** (e.g., 10 and 20 mg/kg). [5]
 - **Ulcer Induction:** One hour after pre-treatment, gastric ulcers are induced in all groups by oral administration of **1 mL of absolute ethanol**. [5]
 - **Sacrifice and Analysis:** Animals are sacrificed one hour after ethanol administration. Stomachs are collected for macroscopic evaluation of lesions, measurement of mucus content, and histological and biochemical analysis (e.g., antioxidant enzymes like SOD and CAT, lipid peroxidation marker MDA). [5]
- **Interpreting Activity in Extracts:** Be aware that **2-Pentadecanone** has been identified as a component in complex natural extracts (e.g., from *Ziziphus mucronata* [6] and *Endarachne binghamiae* [7]) that show various biological activities. When reviewing literature, carefully assess whether an observed effect is attributable to **2-Pentadecanone** itself or the result of synergistic interactions within a mixture.

Troubleshooting Workflow

The following diagram outlines a logical approach to diagnosing common issues when working with **2-Pentadecanone** in an experimental setting.

Key Considerations for Your Guide

- **Context is Critical:** The biological effects of **2-Pentadecanone** can vary significantly depending on the experimental system (e.g., pure compound vs. complex extract). Always clarify this context in your troubleshooting guides.
- **Consult Original Sources:** For detailed methodologies, I recommend consulting the full texts of the cited papers, particularly for specific analytical techniques like GC-MS used for compound identification [6] [7] or detailed immunohistochemistry protocols [5].
- **Verify Current Standards:** The safety data and experimental protocols provided are based on existing literature. It is always best practice to cross-reference this information with the latest manufacturer's Safety Data Sheet (SDS) and current institutional animal care guidelines.

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